

Essential Safety and Logistics for Handling 4-Nonanone in a Research Environment

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **4-Nonanone**.

This document provides immediate, essential safety protocols and logistical plans for the use of **4-Nonanone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Chemical Safety and Hazard Information

4-Nonanone is a colorless to light yellow liquid.[1] The primary hazard associated with **4-Nonanone** is its potential to cause serious eye irritation.[2] Inhalation may cause respiratory irritation, and skin contact may lead to irritation. It is also classified as a combustible liquid.

Physical and Chemical Properties of 4-Nonanone

Property	Value
CAS Number	4485-09-0
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
Boiling Point	188 °C (at 760 mm Hg)[1]
Flash Point	61.11 °C (142.00 °F)[2]
Specific Gravity	0.821 to 0.827 @ 25 °C[2]
Solubility	Insoluble in water.[3]

Occupational Exposure Limits

Specific occupational exposure limits (OELs) for **4-Nonanone** have not been established by major regulatory agencies such as OSHA, NIOSH, or ACGIH. In the absence of specific limits, it is crucial to handle **4-Nonanone** with a high degree of caution, implementing engineering controls and personal protective equipment to minimize any potential exposure.

Operational Plan: Step-by-Step Guidance for Safe Handling

This section outlines the procedural steps for the safe handling of **4-Nonanone** from procurement to use in experimental protocols.

Engineering Controls

- Ventilation: All work with **4-Nonanone** should be conducted in a well-ventilated area. For procedures that may generate vapors, a certified chemical fume hood is mandatory.[4]
- Eye Wash and Safety Shower: Ensure that a properly functioning eyewash station and safety shower are readily accessible in the immediate work area.[3]

Personal Protective Equipment (PPE)

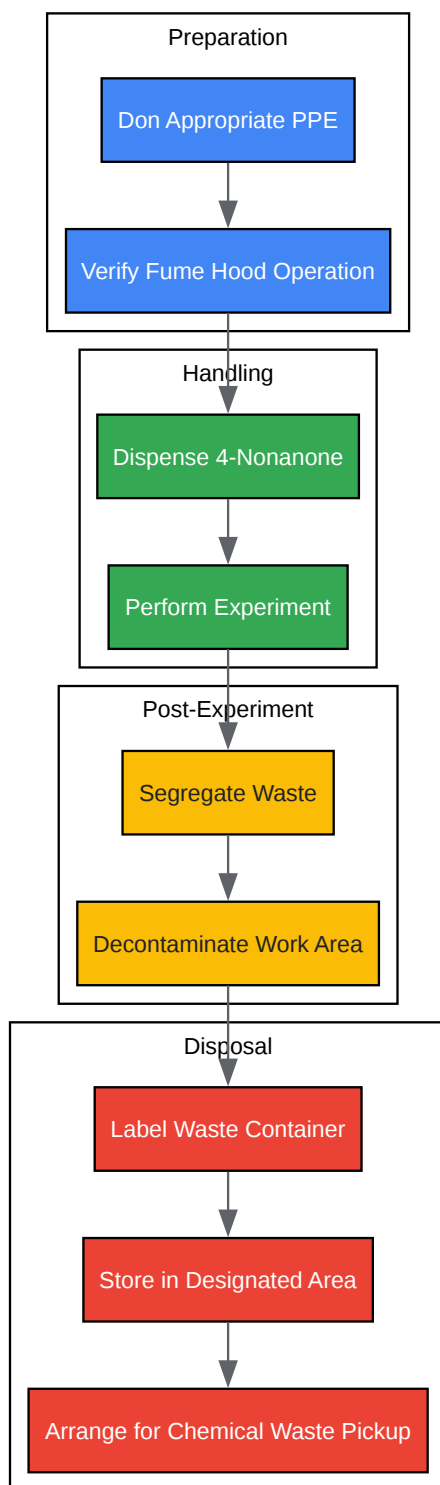
A comprehensive PPE plan is essential for mitigating the risks associated with handling **4-Nonanone**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and vapors, preventing serious eye irritation.
Hand Protection	Butyl rubber gloves are recommended for handling ketones. While specific breakthrough time data for 4-Nonanone is not readily available, butyl rubber generally provides good resistance to ketones. Nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination. Always inspect gloves for any signs of degradation before use.	Protects skin from direct contact and potential irritation.
Skin and Body Protection	A lab coat should be worn at all times. For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Generally not required when working in a properly functioning chemical fume hood. If engineering controls are not sufficient to maintain exposure below acceptable levels, a NIOSH-approved respirator with organic vapor cartridges should be used.	Protects against the inhalation of vapors.

Experimental Workflow

The following diagram outlines the logical workflow for handling **4-Nonanone** in a laboratory setting.

Handling and Disposal Workflow for 4-Nonanone

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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